

# Personal protective equipment for handling [1-13Cgal]Lactose Monohydrate

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## Compound of Interest

Compound Name: [1-13Cgal]Lactose Monohydrate

Cat. No.: B12378118

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## Essential Safety and Handling of [1-13Cgal]Lactose Monohydrate

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate safety, operational, and disposal guidance for **[1-13Cgal]Lactose Monohydrate**, a stable isotope-labeled sugar used as a tracer and internal standard in various analytical studies. While generally considered to have low hazardous potential, adherence to standard laboratory safety protocols is essential to minimize any risk of exposure and ensure experimental integrity.

## Personal Protective Equipment (PPE) and Engineering Controls

The primary routes of potential exposure to **[1-13Cgal]Lactose Monohydrate** in a laboratory setting are inhalation of dust particles and skin or eye contact. Therefore, a combination of personal protective equipment and engineering controls is recommended.

### Engineering Controls:

- **Ventilation:** Use only in a well-ventilated area. For procedures that may generate dust, a fume hood is recommended.

### Personal Protective Equipment:

- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to prevent eye contact with dust particles.
- **Hand Protection:** Wear protective gloves, such as nitrile gloves, to prevent skin contact. Change gloves frequently, especially if they become contaminated.
- **Respiratory Protection:** In situations where dust is generated and ventilation is inadequate, a NIOSH-approved particulate respirator should be used.
- **Skin and Body Protection:** A laboratory coat should be worn to protect clothing and skin.

## Hazard Identification and Precautionary Measures

While lactose monohydrate is generally not classified as a hazardous substance, some suppliers of the isotopically labeled form recommend caution. The following table summarizes the potential hazards and corresponding precautionary statements for a closely related compound, [1-<sup>13</sup>C]Lactose monohydrate, which serves as a conservative guide.

Hazard Class	Pictogram	Signal Word	Hazard Statement	Precautionary Statement
Acute toxicity, oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed	P264: Wash hands thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.P330: Rinse mouth.
Skin corrosion/irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P332+P313: If skin irritation occurs: Get medical advice/attention.P362: Take off contaminated clothing and

wash before  
reuse.

Serious eye  
damage/eye  
irritation  
(Category 2A)

GHS07

Warning

H319: Causes  
serious eye  
irritation

P305+P351+P338: IF IN EYES:  
Rinse cautiously  
with water for  
several minutes.  
Remove contact  
lenses, if present  
and easy to do.  
Continue  
rinsing. P337+P313: If eye  
irritation persists:  
Get medical  
advice/attention.

Specific target  
organ toxicity,  
single exposure;  
Respiratory tract  
irritation  
(Category 3)

GHS07

Warning

H335: May  
cause respiratory  
irritation

P261: Avoid  
breathing  
dust/fume/gas/mi  
st/vapors/spray. P  
271: Use only  
outdoors or in a  
well-ventilated  
area. P304+P340  
: IF INHALED:  
Remove victim to  
fresh air and  
keep at rest in a  
position  
comfortable for  
breathing. P312:  
Call a POISON  
CENTER or  
doctor/physician  
if you feel unwell.

Data is based on the Safety Data Sheet for [1-13Cglc]Lactose monohydrate, a closely related compound[1].

## Operational Plans

Handling:

- Avoid generating dust.
- Ensure adequate ventilation.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

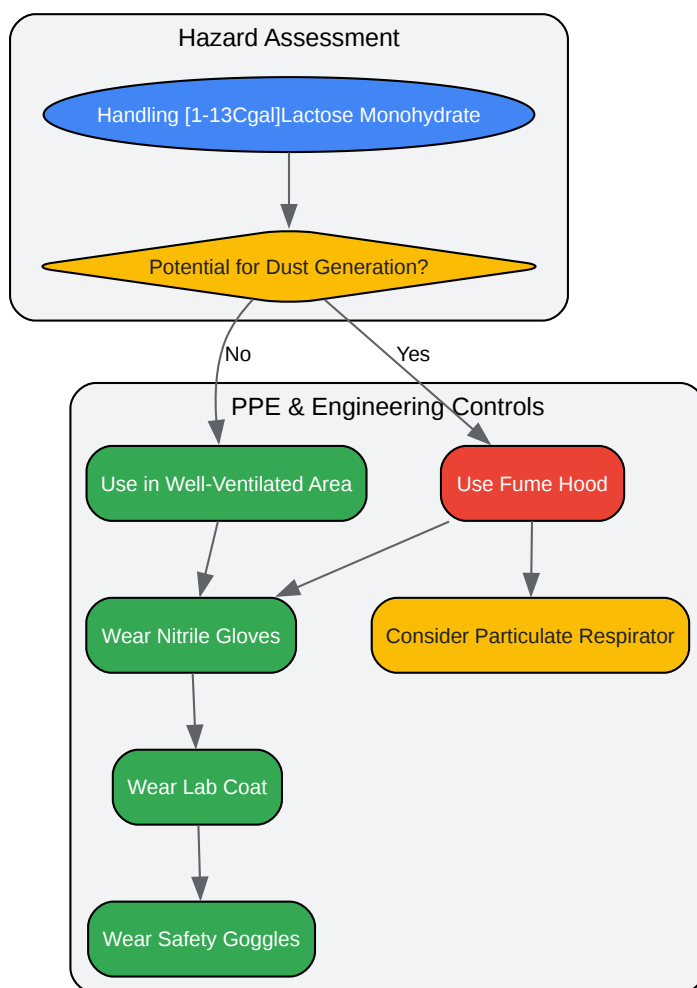
Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage is at room temperature in the continental US, but this may vary elsewhere[2][3].

## Disposal Plan

**[1-13Cgal]Lactose Monohydrate** is a stable isotope-labeled compound and is not radioactive. Therefore, its disposal does not require special radiological precautions[4][5]. The waste should be handled as non-hazardous chemical waste and disposed of in accordance with local, state, and federal regulations. It is important not to mix it with general laboratory waste[4].

## Personal Protective Equipment (PPE) Selection Workflow for [1-13Cgal]Lactose Monohydrate

[Click to download full resolution via product page](#)Caption: PPE Selection Workflow for Handling **[1-13Cgal]Lactose Monohydrate**.

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